

Technical Guide: 1-Amino-3-(cyclohexyloxy)propan-2-ol (CAS 89100-83-4)

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Compound of Interest

Compound Name: 1-Amino-3-cyclohexyloxy-propan-2-ol

Cat. No.: B1304959

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the available information for the chemical compound with CAS number 89100-83-4, identified as 1-Amino-3-(cyclohexyloxy)propan-2-ol. The document compiles its chemical and physical properties and lists known suppliers. Notably, a comprehensive search of publicly available scientific literature and patent databases did not yield any specific information regarding the biological activity, mechanism of action, or established experimental protocols for this compound. The information presented herein is primarily collated from chemical supplier databases.

Chemical and Physical Properties

1-Amino-3-(cyclohexyloxy)propan-2-ol is a chemical intermediate. Its structural information and key properties are summarized below. It is important to note that some of the physical properties are estimated and may vary between suppliers.

Property	Value	Source(s)
CAS Number	89100-83-4	[1][2]
Chemical Name	1-Amino-3-(cyclohexyloxy)propan-2-ol	[1][2]
Synonyms	1-Amino-3-(cyclohexyloxy)-2-propanol, 2-Propanol, 1-amino-3-(cyclohexyloxy)-	[2]
Molecular Formula	C ₉ H ₁₉ NO ₂	[1][2]
Molecular Weight	173.25 g/mol	[2]
IUPAC Name	1-(cyclohexyloxy)-3-aminopropan-2-ol	
SMILES	C1CCC(CC1)OCC(CN)O	[1]
InChIKey	JEFHQYWOLXLTAO-UHFFFAOYSA-N	[1]
Boiling Point (Estimated)	272.4 °C	[1]
Melting Point (Estimated)	62.21 °C	[1]
Density (Estimated)	0.99 g/cm ³	[1]
Flash Point (Estimated)	130.04 °C	[1]
Water Solubility (Estimated)	10819.1 mg/L	[1]

Synthesis

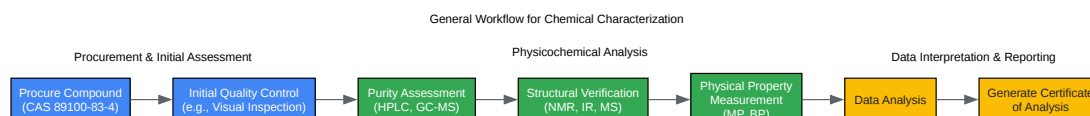
A generalized synthetic route for cycloalkyl propanolamine derivatives, which includes structures similar to 1-Amino-3-(cyclohexyloxy)propan-2-ol, has been described. This process typically involves the reaction of a corresponding alcohol with epichlorohydrin, followed by a reaction with a primary amine. However, a specific, detailed experimental protocol for the synthesis of CAS 89100-83-4 was not found in the public domain.

Biological Activity and Mechanism of Action

A thorough search of scientific literature and patent databases did not reveal any studies on the biological activity or mechanism of action of 1-Amino-3-(cyclohexyloxy)propan-2-ol. While structurally related compounds, such as certain beta-adrenergic blocking agents, possess a propan-2-ol moiety, there is no direct evidence to suggest that CAS 89100-83-4 has similar properties.[3][4][5][6] A study on 1-(3,6-Dibromo-carbazol-9-yl)-3-phenylamino-propan-2-ol has shown cardioprotective effects, but this is a distinct molecule.[7][8]

Experimental Protocols

No specific experimental protocols for the analysis or use of 1-Amino-3-(cyclohexyloxy)propan-2-ol were found in the available literature. For researchers acquiring this compound, a general workflow for chemical characterization would be necessary.



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Caption: A generalized workflow for the procurement and characterization of a chemical compound.

Signaling Pathways

There is no information available in the public domain regarding any signaling pathways that may be modulated by 1-Amino-3-(cyclohexyloxy)propan-2-ol.

Suppliers

1-Amino-3-(cyclohexyloxy)propan-2-ol (CAS 89100-83-4) is available from several chemical suppliers, primarily for research and development purposes. A non-exhaustive list of potential suppliers is provided below.

Supplier	Location
Sigma-Aldrich	Global
Fisher Scientific	Global
TCI	Global
J & K SCIENTIFIC LTD.	China
Shenzhen Polymeri Biochemical Technology Co., Ltd.	China
AsInEx Ltd.	Russia
UkrOrgSynthesis Ltd.	Ukraine
Absin Bioscience Inc.	China

Disclaimer: This list is for informational purposes only and does not constitute an endorsement of any particular supplier.

Conclusion

1-Amino-3-(cyclohexyloxy)propan-2-ol (CAS 89100-83-4) is a commercially available chemical compound with defined physical and chemical properties. However, there is a significant gap in the scientific literature regarding its biological effects, potential therapeutic applications, and associated experimental methodologies. This suggests that the compound may be a chemical intermediate or has not yet been a subject of extensive biological research. Professionals in drug development and research should consider this compound as a novel entity requiring foundational in vitro and in vivo screening to determine any potential biological activity.

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